

# Technical Support Center: Overcoming Poor Mechanical Stability in Dilithium Azelate Greases

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dilithium azelate*

Cat. No.: *B1614953*

[Get Quote](#)

Welcome to the technical support center for researchers, scientists, and drug development professionals working with **dilithium azelate** greases. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address common challenges related to poor mechanical stability encountered during your experiments.

## Troubleshooting Guides

This section provides solutions to specific problems you might encounter with the mechanical stability of your **dilithium azelate** grease formulations.

### Issue 1: Poor Shear Stability (Grease Softening or Hardening Under Stress)

Q1: My **dilithium azelate** grease is significantly softening (increase in penetration value) after being subjected to mechanical stress in a roll stability test (ASTM D1831). What are the potential causes and solutions?

A1: Significant softening of the grease under shear indicates a breakdown of the thickener network. Here are the likely causes and recommended troubleshooting steps:

- **Incorrect Thickener Ratio:** The ratio of lithium 12-hydroxystearate to **dilithium azelate** is crucial. While **dilithium azelate** contributes to a high dropping point, lithium 12-hydroxystearate is the primary thickening agent.<sup>[1]</sup> An imbalance can lead to a weak thickener structure.

- Solution: Systematically vary the weight-to-weight ratio of 12-hydroxystearic acid to azelaic acid in your formulation. Increasing the relative amount of 12-hydroxystearic acid can enhance the thickening and shear stability.<sup>[1]</sup>
- Suboptimal Processing Conditions: The heating and cooling rates during grease manufacturing significantly influence the thickener fiber structure and, consequently, the mechanical stability.<sup>[1]</sup>
  - Solution: Experiment with different heating and cooling profiles. A slower cooling rate can sometimes allow for the formation of a more robust fiber network.<sup>[1]</sup>
- Lack of Structure-Enhancing Additives: Certain additives can improve the co-crystallization of the thickener components, leading to a more stable grease.
  - Solution: Consider incorporating an overbased magnesium sulfonate at the beginning of the reaction. This has been shown to facilitate a more intimate co-crystallization of lithium hydroxystearate and **dilithium azelate**, thereby improving shear stability and the dropping point.<sup>[1]</sup>
- Polymer Additive Incompatibility or Degradation: While some polymers can improve mechanical stability, others may have a neutral or even negative effect. High molecular weight polymers can be susceptible to mechanical breakdown.
  - Solution: If using a polymer additive, evaluate different types and molecular weights. Olefin copolymers have been shown to improve the mechanical stability of lithium greases.

Q2: My grease is unexpectedly hardening (decrease in penetration value) after shearing. What could be the cause?

A2: Grease hardening under shear is less common but can occur. A potential cause is the use of certain reactive polymers that may form a more rigid structure upon shearing. Some studies have observed that certain polymer-modified greases can exhibit higher consistency after being subjected to shear stress.

- Solution: If you are using polymer additives, try formulating the grease without them to see if the hardening issue persists. If the polymer is necessary for other properties, consider screening alternative polymers with different chemistries.

## Issue 2: Excessive Oil Separation (Bleeding)

Q3: I am observing significant oil separation from my **dilithium azelate** grease during storage and in my application. What are the causes and how can I mitigate this?

A3: Oil separation, or bleeding, occurs when the thickener matrix is unable to retain the base oil effectively. While some minor oil separation can be normal, excessive bleeding is detrimental to lubrication.

- Causes:
  - Unstable Thickener Network: A poorly formed or incompatible thickener structure is a primary cause.
  - High Temperatures: Elevated storage or operating temperatures can reduce the oil's viscosity and weaken the thickener's ability to hold it.[\[2\]](#)
  - Mechanical Stress and Vibration: External forces can physically squeeze the oil out of the thickener matrix.[\[3\]](#)
  - Incompatible Components: Mixing incompatible greases or additives can disrupt the thickener structure and lead to oil separation.[\[4\]](#)
  - Aging: Over time, the grease structure can degrade, leading to increased oil bleed.[\[2\]](#)
- Solutions:
  - Optimize Thickener Composition: As with shear stability, adjusting the ratio of 12-hydroxystearic acid to azelaic acid can create a more stable thickener matrix.
  - Incorporate Additives:
    - Polymers: The addition of specific polymers can create an interpenetrating network within the grease, improving oil retention.
    - Fillers: Fillers like graphite and molybdenum disulfide can sometimes help to stabilize the grease structure.[\[5\]](#)[\[6\]](#)

- Control Storage and Operating Conditions: Store grease in a cool, dry place and ensure operating temperatures are within the grease's specified limits.[\[7\]](#)
- Ensure Compatibility: Avoid mixing different types of greases unless their compatibility is confirmed.[\[4\]](#)

## Frequently Asked Questions (FAQs)

Q4: What is the role of **dilithium azelate** in the grease thickener system?

A4: **Dilithium azelate** primarily contributes to a higher dropping point in the finished grease. It does not contribute significantly to the thickening of the grease; that role is primarily fulfilled by lithium 12-hydroxystearate.[\[1\]](#)

Q5: How can I improve the dropping point of my **dilithium azelate** grease without compromising mechanical stability?

A5: A common challenge is that increasing the proportion of 12-hydroxystearic acid to improve shear stability can lower the dropping point.[\[1\]](#) A proven solution is to add an overbased magnesium sulfonate to the formulation before the addition of lithium hydroxide. This additive promotes a more efficient co-crystallization of the two soap types, which enhances the dropping point even at lower relative levels of azelaic acid.[\[1\]](#)

Q6: What are the key experimental tests to evaluate the mechanical stability of my grease?

A6: The following standard tests are crucial for assessing mechanical stability:

- ASTM D217: Cone Penetration of Lubricating Grease: This test measures the consistency (hardness or softness) of the grease. Worked penetration (after 60 strokes) is a key parameter, and prolonged worked penetration (e.g., 10,000 or 100,000 strokes) provides insight into shear stability.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- ASTM D1831: Roll Stability of Lubricating Grease: This test evaluates the change in consistency (measured by cone penetration) after the grease is worked in a roll stability apparatus, simulating low-shear conditions.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

- ASTM D1264: Water Washout Characteristics of Lubricating Greases: This test assesses the grease's ability to resist being washed away by water, which is an important aspect of mechanical stability in wet environments.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

## Data Presentation

### Table 1: Effect of Additives on Mechanical Stability of Lithium-Based Greases

Additive Type	Additive Example	Concentration Range	Effect on Shear Stability	Effect on Oil Bleed	Effect on Load Carrying Capacity	Reference
Overbased Sulfonate	Magnesium Sulfonate	Not specified	Improvement	Not specified	Not specified	[1]
Polymers	Olefin Copolymers	Not specified	Improvement	Improvement	Not specified	
Extreme Pressure (EP)	Not specified	1.5 wt% (optimal)	Not directly measured	Not specified	Significant Increase	[6]
Solid Lubricant	Graphite	3.0 - 5.0 wt%	Not directly measured	Not specified	Significant Increase	[6]
Solid Lubricant	Molybdenum Disulfide	1 wt% (optimal)	Not directly measured	No adverse effect	Increase	[5][6]
Anti-wear	Zinc Dialkyldithiophosphate (ZDDP)	< 4-5 wt%	Decrease with increasing concentration	Not specified	Optimized at ~3 wt%	[21]
Nanoparticles	Few-layer Graphene (FLG)	2 wt%	Not specified	Not specified	1.6x increase in solder joint load	[22]

## Experimental Protocols

### Methodology 1: ASTM D217 - Cone Penetration of Lubricating Grease (Worked Penetration)

- Sample Preparation: Bring the grease sample and the grease worker to 25°C ± 0.5°C.[9]

- Filling the Worker Cup: Fill the grease worker cup with the sample, avoiding air pockets.
- Working the Grease: Subject the sample to 60 double strokes in the grease worker.[\[10\]](#)[\[11\]](#)
- Penetration Measurement:
  - Place the worker cup on the penetrometer stage.
  - Level the surface of the grease.
  - Lower the cone so its tip just touches the grease surface.
  - Release the cone and allow it to drop freely into the grease for 5 seconds.[\[10\]](#)
  - Record the penetration depth in tenths of a millimeter.[\[10\]](#)

## Methodology 2: ASTM D1831 - Roll Stability of Lubricating Grease

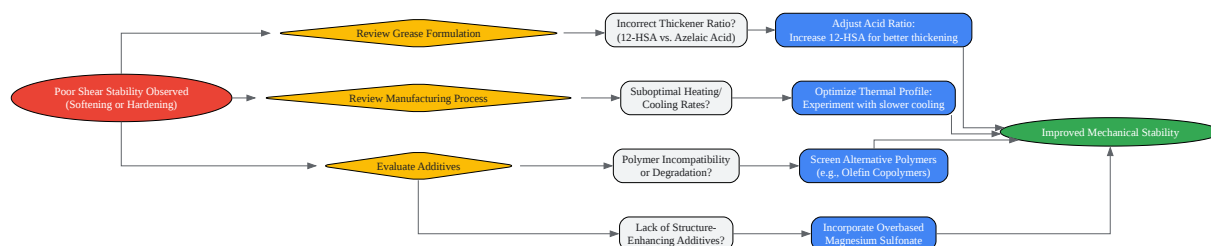
- Initial Penetration: Determine the worked penetration of the grease sample according to ASTM D217 (or D1403 for smaller scales).[\[13\]](#)
- Sample Loading: Transfer 50g of the unworked grease into the test cylinder, distributing it uniformly on the inside wall.[\[13\]](#)
- Assembly: Place the weighted roller inside the cylinder and tighten the cap.[\[13\]](#)
- Rolling: Mount the cylinder in the apparatus and rotate it at  $165 \pm 15$  rpm for 2 hours at room temperature (20-35°C).[\[13\]](#)
- Final Penetration: After 2 hours, promptly remove the grease from the cylinder and determine its worked penetration as in step 1.[\[13\]](#)
- Calculation: Report the change in penetration (final penetration - initial penetration). A positive value indicates softening, while a negative value indicates hardening.[\[13\]](#)

## Methodology 3: ASTM D1264 - Water Washout Characteristics of Lubricating Greases

- Bearing Preparation: Pack a tared ball bearing with  $4.00 \pm 0.05$  g of the test grease.[17]
- Apparatus Assembly: Insert the packed bearing and tared shields into the housing and assemble the unit in the test apparatus.[17]
- Test Conditions:
  - Rotate the bearing at  $600 \pm 30$  rpm.[17]
  - Impinge water, controlled at a specified temperature ( $38^{\circ}\text{C}$  or  $79^{\circ}\text{C}$ ), onto the bearing housing at a rate of  $5 \pm 0.5$  mL/s.[17]
- Test Duration: Continue the test for  $60 \pm 1$  minute.[17]
- Measurement:
  - Shut off the motor and heating.
  - Remove the bearing and shields, dry them for 15 hours at  $77^{\circ}\text{C}$ , and then weigh them to determine the amount of grease lost.[16]
- Reporting: The result is reported as the weight percentage of grease washed out.

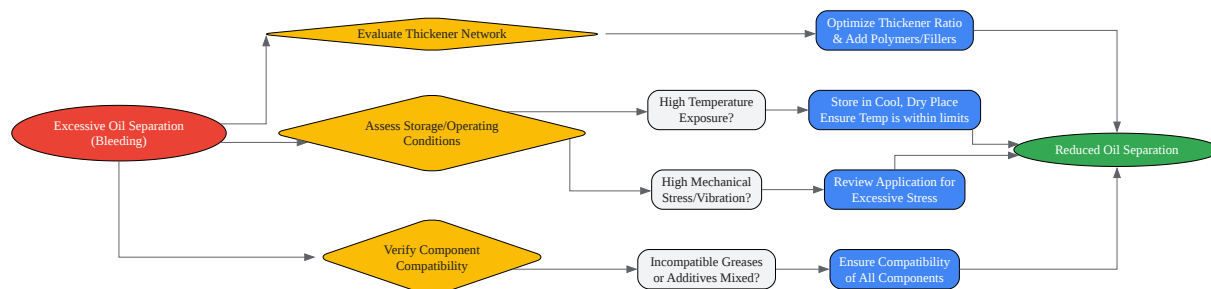
## Visualizations





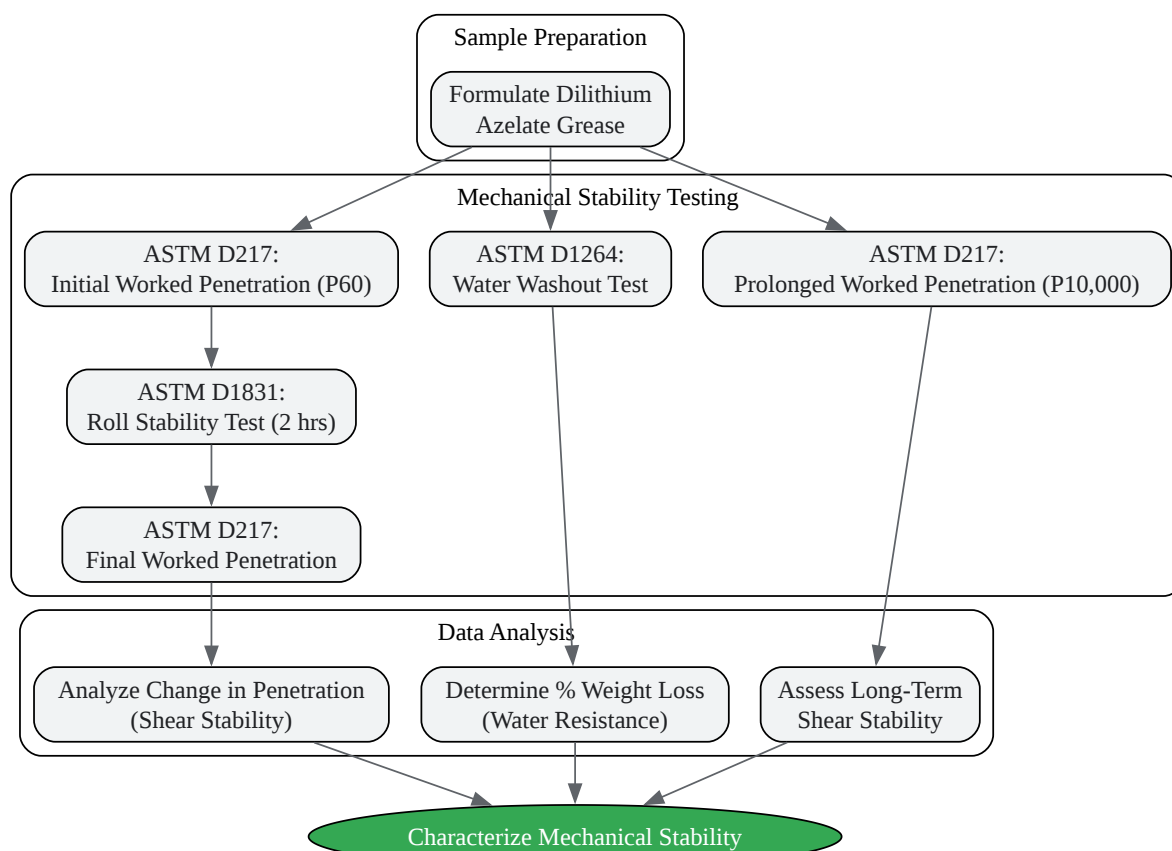
[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for poor shear stability.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for excessive oil separation.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for grease characterization.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. lubesngreases.com [lubesngreases.com]
- 2. micro-lube.com [micro-lube.com]
- 3. 10 Common Grease Problems and How to Solve Them [machinerylubrication.com]
- 4. isohitech.com [isohitech.com]
- 5. nahrainuniv.edu.iq [nahrainuniv.edu.iq]
- 6. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 7. interflon.com [interflon.com]
- 8. store.astm.org [store.astm.org]
- 9. img.waimaoniu.net [img.waimaoniu.net]
- 10. support.newgatesimms.com [support.newgatesimms.com]
- 11. panamlubricants.com [panamlubricants.com]
- 12. store.astm.org [store.astm.org]
- 13. kaycantest.com [kaycantest.com]
- 14. sarbi.com [sarbi.com]
- 15. Supply ASTM D1831 Roll Stability Of Lubricating Grease Wholesale Factory - KAYCAN INSTRUMENT (Dalian) Co.,Ltd [kaycanlab.com]
- 16. parslianarvand.com [parslianarvand.com]
- 17. kaycantest.com [kaycantest.com]
- 18. sarbi.com [sarbi.com]
- 19. panamlubricants.com [panamlubricants.com]
- 20. store.astm.org [store.astm.org]
- 21. researchgate.net [researchgate.net]
- 22. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Technical Support Center: Overcoming Poor Mechanical Stability in Dilithium Azelate Greases]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1614953#overcoming-poor-mechanical-stability-in-dilithium-azelate-greases]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)